

Navigating the Safe Disposal of N-Boc-L-phenylalaninal: A Procedural Guide

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Compound of Interest

Compound Name: *N-Boc-L-phenylalaninal*

Cat. No.: B556953

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For researchers, scientists, and drug development professionals, the meticulous management and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This guide provides a comprehensive, step-by-step protocol for the proper disposal of **N-Boc-L-phenylalaninal**, a common intermediate in peptide synthesis and drug discovery. Adherence to these procedures is critical for operational safety and environmental stewardship.

Immediate Safety and Handling Protocols

Before commencing any disposal procedures, it is imperative to consult the substance-specific Safety Data Sheet (SDS) and adhere to all institutional and local regulations. While some suppliers classify **N-Boc-L-phenylalaninal** as a non-hazardous substance, others indicate that it may cause skin, eye, and respiratory irritation.^[1] Therefore, exercising caution and utilizing appropriate personal protective equipment (PPE) is essential.

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear safety glasses with side shields or chemical safety goggles.
- **Hand Protection:** Use chemical-resistant gloves (e.g., nitrile).
- **Body Protection:** Wear a laboratory coat.

- Respiratory Protection: In case of insufficient ventilation or potential for dust generation, use a NIOSH-approved respirator.[2]

Engineering Controls:

- All handling and disposal activities should be performed in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust or aerosols.[2][3]

Quantitative Data Summary

The following table summarizes key data for **N-Boc-L-phenylalaninal**. This information is crucial for accurate labeling and waste characterization.

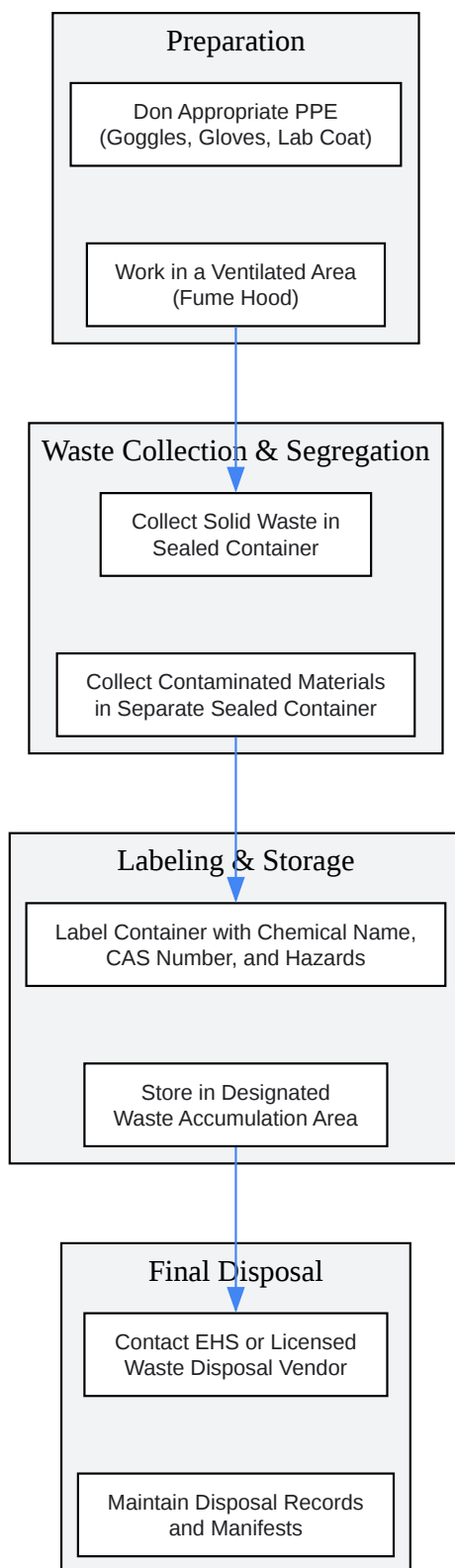
Property	Value	Reference
Chemical Name	N-(tert-Butoxycarbonyl)-L-phenylalaninal	
CAS Number	72155-45-4	[4][5]
Molecular Formula	C ₁₄ H ₁₉ NO ₃	
Appearance	White to off-white powder or solid	
Melting Point	86 - 88 °C	[5]
Hazard Classification	Not classified as a hazardous substance by some suppliers. Others indicate it is an irritant (H315, H319, H335).[1]	
Environmental Hazards	Should not be released into the environment.[6][7] Do not let product enter drains.[8]	

Step-by-Step Disposal Protocol

The recommended method for the disposal of **N-Boc-L-phenylalaninal** is through a licensed and reputable chemical waste disposal company.[3] Under no circumstances should this

chemical be disposed of down the drain.[2]

- Waste Segregation and Collection:
 - Solid Waste: Collect uncontaminated, surplus **N-Boc-L-phenylalaninal** in a dedicated, sealable container.
 - Contaminated Materials: Any materials that have come into contact with the compound, such as weighing paper, gloves, and wipes, should be collected in a separate, clearly labeled, and sealed container.[3]
- Container Labeling:
 - Clearly label the waste container with the full chemical name: "**N-Boc-L-phenylalaninal**" and the CAS number "72155-45-4".
 - Include any applicable hazard pictograms or statements as required by your institution's Environmental Health and Safety (EHS) department.
- Temporary Storage:
 - Store the sealed waste container in a designated chemical waste accumulation area.[2]
 - This area should be secure, well-ventilated, and segregated from incompatible materials.
- Arrange for Pickup and Disposal:
 - Contact your institution's EHS department or a licensed chemical waste disposal vendor to arrange for the collection and proper disposal of the waste.
- Documentation:
 - Maintain accurate records of the quantity of **N-Boc-L-phenylalaninal** disposed of and the date of disposal.
 - Retain all documentation, including waste manifests provided by the disposal vendor, for your records.



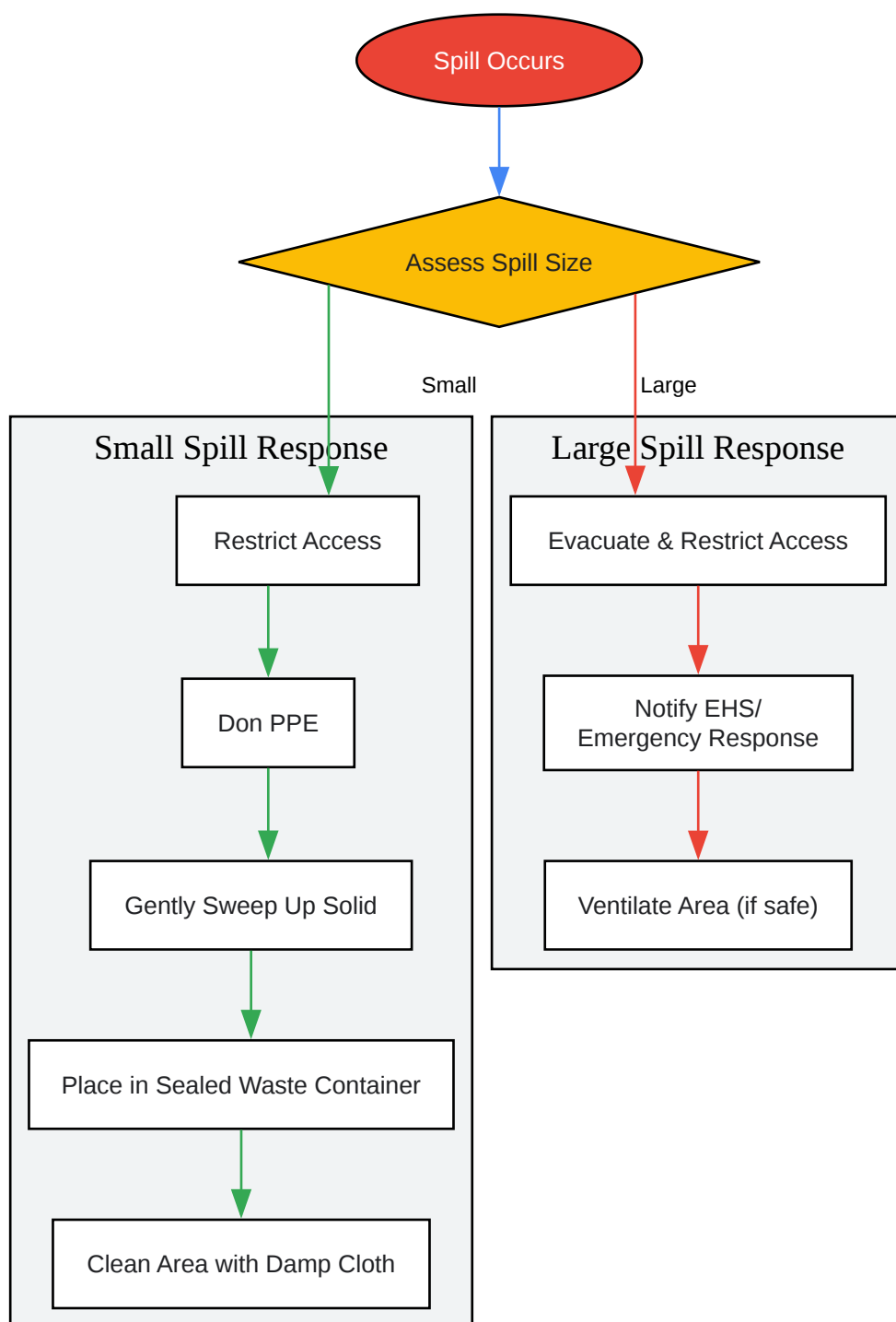
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Caption: Workflow for the proper disposal of **N-Boc-L-phenylalaninal**.

Spill Response Protocol

In the event of a spill, prompt and appropriate action is necessary to mitigate any potential hazards.

- Small Spills:
 - Restrict access to the spill area.
 - Wearing appropriate PPE, carefully sweep up the solid material to avoid generating dust.
[3][7]
 - Place the collected material and any contaminated cleaning supplies into a sealed container labeled for chemical waste.[3]
 - Clean the spill area with a damp cloth and place the cloth in the waste container.[2]
- Large Spills:
 - Evacuate the immediate area and restrict access.
 - Immediately notify your institution's EHS department or emergency response team.[3]
 - Ensure the area is well-ventilated, if it is safe to do so.



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Caption: Logical flow for responding to spills of **N-Boc-L-phenylalaninal**.

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References

- 1. 72155-45-4 Cas No. | N-BOC-L-Phenylalaninal | Apollo [store.apolloscientific.co.uk]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. SDS of N-Boc-L-phenylalaninal, Safety Data Sheets, CAS 72155-45-4 - chemBlink [www.chemblink.com]
- 5. N-Boc-L-苯丙氨醛 97% | Sigma-Aldrich [sigmaaldrich.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. globechemie.com [globechemie.com]
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